



Application Notes and Protocols for the Induction of Experimental Periodontitis

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Experimental periodontitis models are crucial for understanding the pathogenesis of periodontal disease and for the preclinical evaluation of novel therapeutic agents. This document provides detailed protocols for three commonly used and well-validated methods for inducing periodontitis in animal models: ligature-induced periodontitis, lipopolysaccharide (LPS) injection, and bacterial inoculation with Porphyromonas gingivalis. Additionally, it outlines key signaling pathways involved in the disease and presents quantitative data from these models.

Experimental Protocols Ligature-Induced Periodontitis in Rodents

This is one of the most widely used methods, inducing periodontitis by facilitating the accumulation of bacterial plaque and subsequent inflammation.[1][2]

- a. Animal Model:
- Rats (e.g., Wistar, Sprague-Dawley) or mice (e.g., C57BL/6, BALB/c).[1][2][3]
- b. Materials:
- Sterile silk or cotton ligatures (e.g., 4-0 or 5-0 silk suture).[3]
- Anesthesia (e.g., ketamine/xylazine cocktail, isoflurane).[1]

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- Surgical instruments: fine forceps, scissors, periodontal probe.
- Surgical microscope or loupes for magnification.[1]
- c. Detailed Methodology:
- Anesthetize the animal using an appropriate method.[1]
- Place the animal in a supine position to allow access to the oral cavity.
- Using fine forceps, carefully place a sterile ligature around the cervical margin of the maxillary or mandibular molars (commonly the second molars).[2][4]
- Gently guide the ligature into the gingival sulcus.
- Tie a secure knot (e.g., a surgeon's knot) on the buccal or lingual side to ensure the ligature remains in place.[5]
- Trim the excess suture material.
- The ligature is typically left in place for a period ranging from 7 to 30 days, depending on the desired severity of the disease.[1][4]
- Provide post-operative care, including soft food, to minimize discomfort.
- At the end of the experimental period, animals are euthanized, and tissues are collected for analysis.
- d. Experimental Workflow:

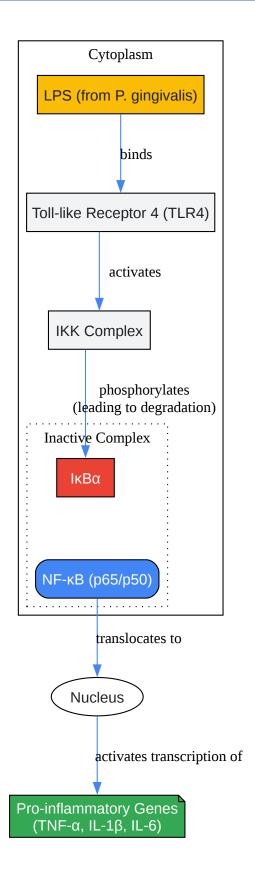


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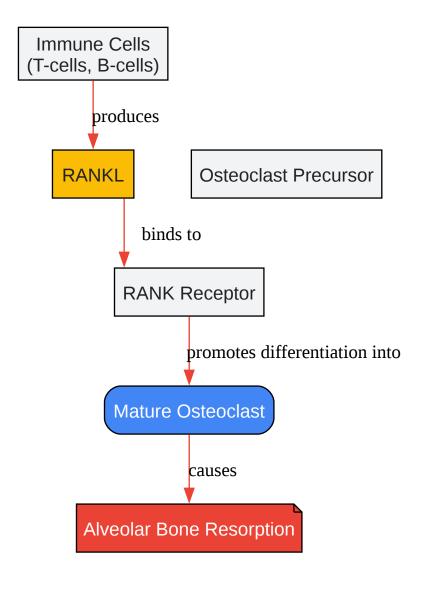
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| Preparation | | Surgical Procedure | | Post-Procedure |
|---|---|--|---|--|
| Anesthetize Animal Position for Oral Access | ŀ | Place Ligature Around Molar Secure with Knot | H | Post-Operative Care (7-30 days) Euthanasia and Tissue Collection |









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